

Imidacloprid-d4: A Technical Guide to its Chemical Structure, Properties, and Analysis

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Compound of Interest

Compound Name: Imidacloprid-d4

Cat. No.: B124505

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Introduction

Imidacloprid-d4 is the deuterated form of Imidacloprid, a widely used systemic neonicotinoid insecticide.[1][2] The incorporation of deuterium atoms makes it a valuable internal standard for the quantification of Imidacloprid in various matrices using mass spectrometry-based analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[3][4] Its chemical and physical properties are fundamentally the same as those of Imidacloprid, with the key difference being the increased molecular weight due to the deuterium labeling. This guide provides an in-depth overview of the chemical structure, properties, and a detailed analytical protocol for **Imidacloprid-d4**.

Chemical Structure and Properties

Imidacloprid-d4 is structurally identical to Imidacloprid, with the exception of four deuterium atoms replacing four hydrogen atoms on the imidazolidine ring.

Chemical Structure Diagram:

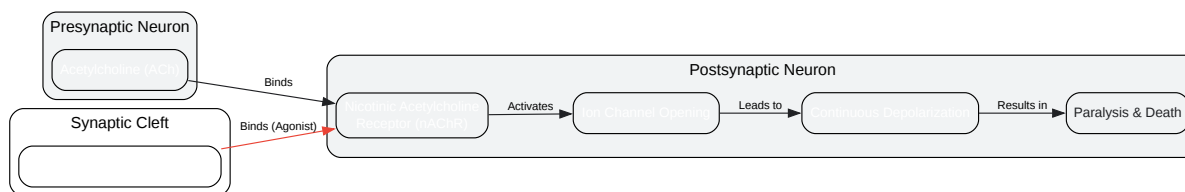
Caption: Chemical structure of **Imidacloprid-d4**.

Chemical and Physical Properties of **Imidacloprid-d4**:

Property	Value	Reference(s)
IUPAC Name	1-[(6-chloro-3-pyridinyl)methyl]-4,5-dihydro-N-nitro-1H-imidazol-2-amine-d4	[5]
CAS Number	1015855-75-0	[5][6]
Molecular Formula	C ₉ H ₆ D ₄ ClN ₅ O ₂	[5]
Molecular Weight	259.7 g/mol	[5]
Physical Form	Solid	[5]
Solubility	Slightly soluble in DMSO and Methanol	[5]
SMILES	<chem>[2H]C1([2H])N(CC2=CN=C(C=C2)Cl)C(=N--INVALID-LINK--[O-])NC1([2H])[2H]</chem>	[7]

Mechanism of Action: Signaling Pathway

Imidacloprid, and by extension **Imidacloprid-d4**, functions as an agonist of the insect nicotinic acetylcholine receptors (nAChRs).^{[8][9]} It mimics the action of the neurotransmitter acetylcholine (ACh) but binds with a much higher affinity to the insect nAChRs compared to mammalian receptors. This selective binding leads to the persistent activation and subsequent blockage of the neuronal pathway, resulting in the paralysis and death of the insect.^{[8][10]}



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Caption: Imidacloprid's agonistic action on insect nAChRs.

Experimental Protocols: Analysis of Imidacloprid-d4 by QuEChERS and LC-MS/MS

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for the analysis of pesticide residues in various food and environmental matrices.^{[5][6][11]} This protocol outlines a general procedure for the extraction and cleanup of a sample for the analysis of Imidacloprid, using **Imidacloprid-d4** as an internal standard.

1. Sample Extraction:

- Weigh 10-15 g of a homogenized sample into a 50 mL centrifuge tube.
- Add a known amount of **Imidacloprid-d4** internal standard solution.
- Add 10 mL of water (for dry samples) and vortex to mix.
- Add 10 mL of acetonitrile.
- Add the appropriate QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate).

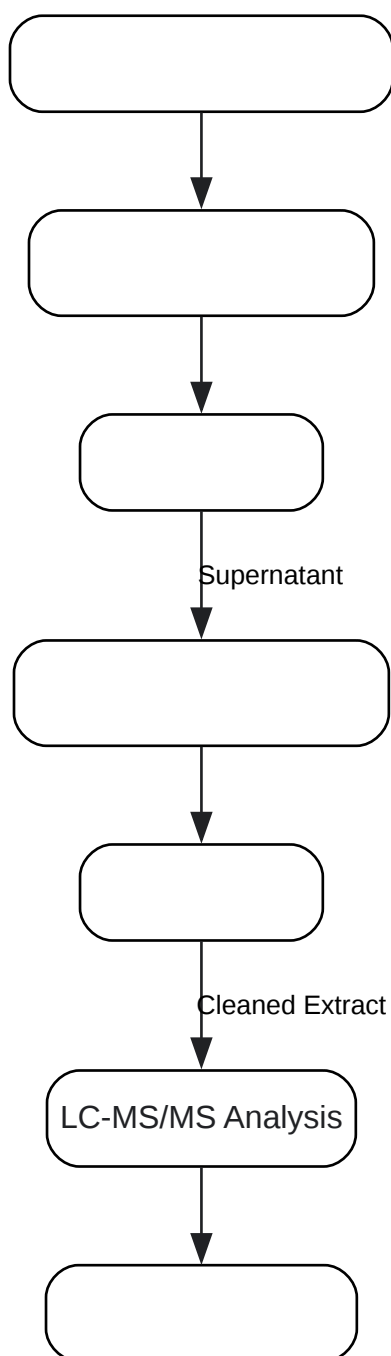
- Shake vigorously for 1 minute.
- Centrifuge at $\geq 3000 \times g$ for 5 minutes.

2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer a 1-6 mL aliquot of the upper acetonitrile layer to a 2 mL or 15 mL d-SPE tube containing a mixture of primary secondary amine (PSA) sorbent and magnesium sulfate. C18 sorbent may also be included for samples with high fat content.
- Vortex for 30 seconds.
- Centrifuge at a high speed for 2-5 minutes.

3. LC-MS/MS Analysis:

- Transfer the cleaned extract into an autosampler vial.
- Inject an aliquot into the LC-MS/MS system.
- Liquid Chromatography (LC) Conditions:
 - Column: A suitable C18 reversed-phase column.
 - Mobile Phase: A gradient of water with a small amount of formic acid or ammonium formate and acetonitrile or methanol.
 - Flow Rate: Typically 0.2-0.5 mL/min.
- Tandem Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Monitoring: Multiple Reaction Monitoring (MRM) mode is used to monitor specific precursor-to-product ion transitions for both Imidacloprid and **Imidacloprid-d4**.



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Caption: General workflow for QuEChERS-based sample preparation.

Conclusion

Imidacloprid-d4 serves as an indispensable tool for the accurate quantification of Imidacloprid in complex sample matrices. Its identical chemical behavior to the parent compound, coupled

with its distinct mass, allows for reliable correction of matrix effects and variations in instrument response during analysis. The provided technical information and experimental protocol offer a comprehensive resource for researchers and professionals engaged in the study and monitoring of neonicotinoid insecticides.

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